

Bisandrographolide A discovery and isolation

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Bisandrographolide A

CAS No.: 160498-00-0

Cat. No.: S1540882

Get Quote

Discovery and Structural Identification

The discovery of **Bisandrographolide A** was reported in a 2006 study that screened a library of extracts from Chinese herbal plants to find compounds active on TRPV3 and TRPV4 channels [1]. An extract from *Andrographis paniculata* was found to potently activate TRPV4 channels. Through bioassay-guided fractionation of this extract, the active compound was identified as **Bisandrographolide A** [2] [1].

The structure of **Bisandrographolide A** was determined using spectroscopic techniques [3]. It has a molecular formula of $C_{40}H_{56}O_8$ and a molecular weight of approximately 664.87 g/mol [4] [5] [6]. As a diterpenoid dimer, it consists of two diterpene units linked together [3].

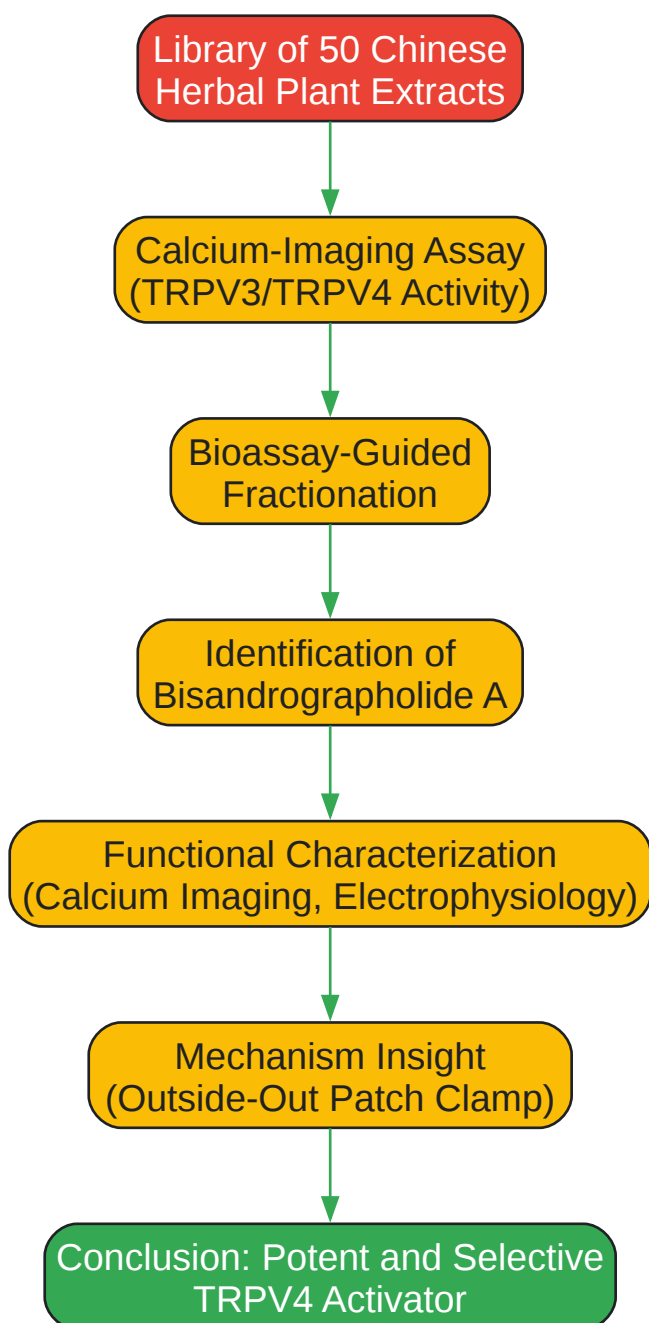
Experimental Protocols for Key Findings

The following table summarizes the core experimental findings that established the biological activity of **Bisandrographolide A**.

Assay Type	Experimental System / Cell Line	Key Finding / Activity	Quantitative Result (Potency)
Calcium Imaging [1]	HEK293T cells overexpressing TRPV cDNA	Activated TRPV4 channels; selective over TRPV1, TRPV2, TRPV3	EC ₅₀ = 790-950 nM [4] [1] [5]

Assay Type	Experimental System / Cell Line	Key Finding / Activity	Quantitative Result (Potency)
Electrophysiology [1]	Cell-free outside-out patches from TRPV4-expressing HEK293T cells	Activated TRPV4 currents in a membrane-delimited manner	-
Binding Assay [7]	-	Activated TRPV1 and TRPV3 channels (weakly)	Kd = 289 μM (TRPV1), 341 μM (TRPV3) [7]
Enzymatic Inhibition [8]	-	Inhibited human carboxylesterase 2 (CES 2)	IC ₅₀ = 4.61 \pm 0.23 μM (for related dimer bisandrographolide G) [8]

The experimental workflow progressed from an initial broad screen to highly specific mechanistic studies, as illustrated below.



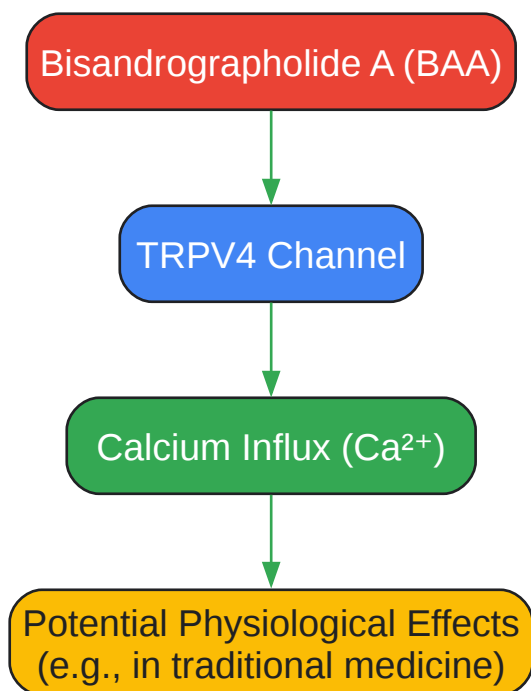
[Click to download full resolution via product page](#)

Mechanism of TRPV4 Channel Activation

Bisandrographolide A is a potent and selective activator of the TRPV4 ion channel. It activated a large TRPV4-like current in immortalized mouse keratinocytes that endogenously express TRPV4 protein [1]. A critical finding was that the compound activated TRPV4 currents in cell-free outside-out patches, which

suggests it can activate the channel directly in a **membrane-delimited manner**, rather than requiring a cytosolic second messenger [1].

For a visual summary of this signaling pathway, see the diagram below.



[Click to download full resolution via product page](#)

Broader Biological and Potential Therapeutic Activities

Beyond its action on TRPV4, research indicates other biological activities for **Bisandrographolide A** and its chemical relatives:

- **Anti-inflammatory and Immunostimulant Activities:** **Bisandrographolide A** has documented anti-inflammatory, immunostimulant, and antihypertensive activities [4] [5].
- **Cardioprotective Effects:** The related compound **Bisandrographolide C** has been shown to protect cardiomyocytes from hypoxia-reoxygenation injury [7].
- **Enzyme Inhibition:** A novel 15-spiro diterpenoid dimer, **bisandrographolide G**, isolated from *Andrographis paniculata*, showed potent inhibitory activity against human carboxylesterase 2 (CES 2), giving a hit for developing new-generation CES2 inhibitors [8].

[Need Custom Synthesis?](#)

Email: info@smolecule.com or [Request Quote Online](#).

References

1. A | CAS:160498-00-0 | Manufacturer ChemFaces Bisandrographolide [chemfaces.com]
 2. [PDF] Bisandrographolide from Andrographis... | Semantic Scholar [semanticscholar.org]
 3. | Ligand page | IUPHAR/BPS Guide to... bisandrographolide [guidetopharmacology.org]
 4. A (BAG-A; BAA) | CAS 160498-00-0 | AbMole... Bisandrographolide [abmole.com]
 5. A | CAS#:160498-00-0 | Chemsrvc Bisandrographolide [chemsrc.com]
 6. A | CAS... | Manufacturer BioCrick Bisandrographolide [biocrick.com]
 7. C | Inhibitor | TargetMol Bisandrographolide [targetmol.com]
 8. A novel 15-spiro diterpenoid dimer from *Andrographis paniculata* with... [pubmed.ncbi.nlm.nih.gov]
- To cite this document: Smolecule. [Bisandrographolide A discovery and isolation]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1540882#bisandrographolide-a-discovery-and-isolation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com